

Dodonaflavonol: A Technical Guide to Its Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: *Dodonaflavonol*

Cat. No.: *B592822*

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Introduction

Dodonaflavonol is a naturally occurring flavonoid, a class of polyphenolic secondary metabolites found in a variety of plants. Flavonoids are of significant interest to the scientific community due to their diverse pharmacological activities. This technical guide provides a comprehensive overview of the known physicochemical properties and solubility of **Dodonaflavonol**, intended to support research and development efforts. While specific experimental data for some properties of **Dodonaflavonol** are not readily available in public literature, this guide also furnishes general experimental protocols and data for structurally related flavonoids to serve as a valuable reference.

Physicochemical Properties

The fundamental physicochemical properties of a compound are critical for understanding its behavior in biological systems and for formulation development. While some specific experimental values for **Dodonaflavonol** are not available, the following table summarizes the known data and provides context with related well-studied flavonoids, kaempferol and quercetin.

Property	Dodonaflavonol	Kaempferol	Quercetin
Molecular Formula	C ₂₈ H ₃₂ O ₉ [1]	C ₁₅ H ₁₀ O ₆	C ₁₅ H ₁₀ O ₇ [2]
Molecular Weight	512.55 g/mol [1]	286.24 g/mol	302.24 g/mol [2]
Melting Point	Data not available	276-278 °C	316-317 °C
Boiling Point	Data not available	Data not available	Data not available
pKa	Data not available	Multiple values reported (e.g., 7.1, 8.7, 11.3)	Multiple values reported (e.g., 5.3-8.5)
Appearance	Likely a yellow solid, typical for flavonols	Yellow powder[3]	Yellow solid

Solubility Profile

The solubility of a compound is a determining factor in its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its utility in various experimental assays.

Solvent	Dodonaflavonol Solubility	General Flavonoid Solubility
Water	Data not available	Generally low, though derivatives can have enhanced solubility.[4][5]
Ethanol	Data not available	Soluble
DMSO	Soluble (commercially available as a 10 mM solution)	Very soluble
Methanol	Data not available	Soluble

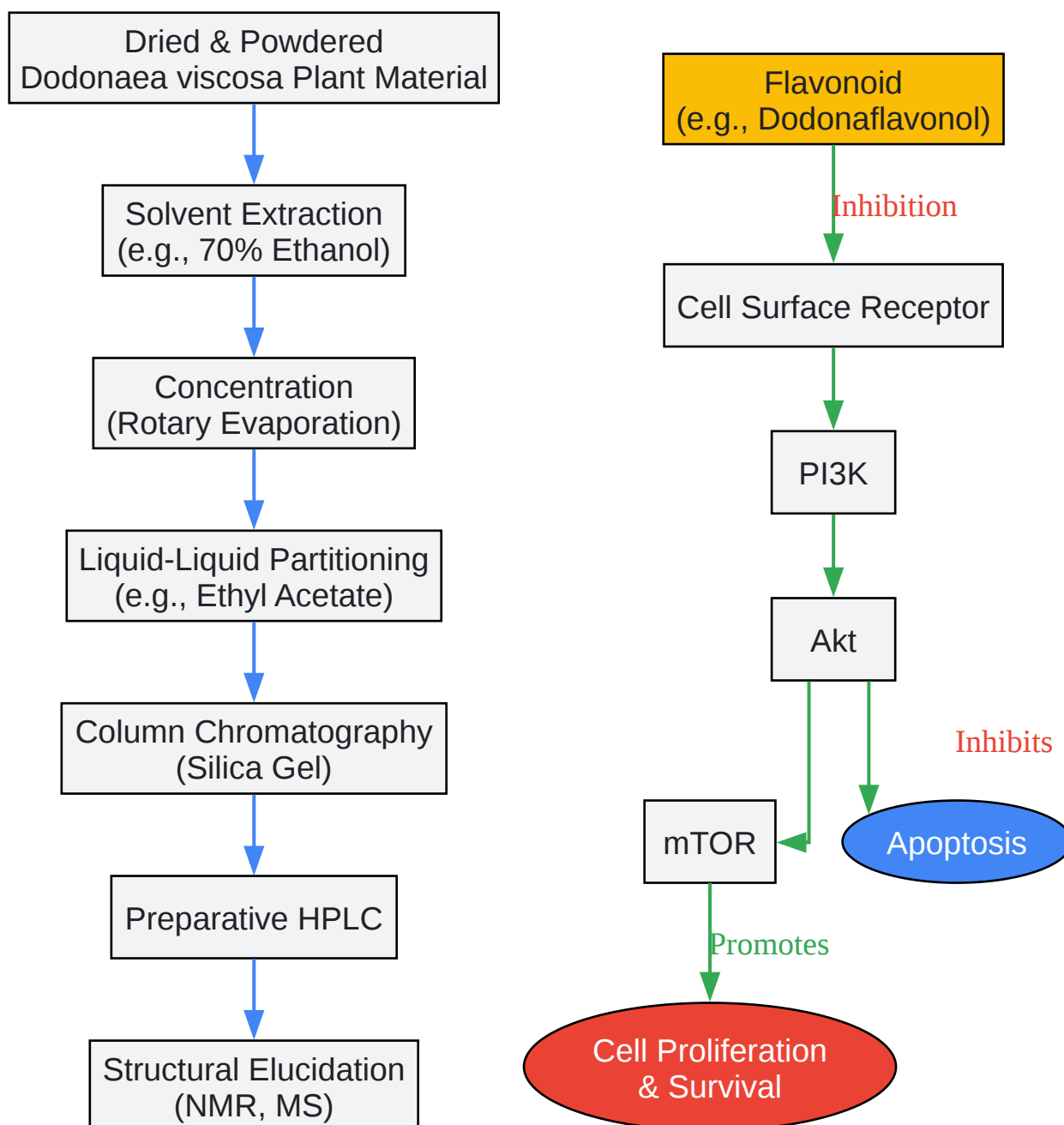
Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Dodonaflavonol** are not explicitly published. However, the following methodologies are

standard for the characterization of flavonoids and would be applicable.

Isolation and Purification of Flavonoids from *Dodonaea viscosa*

The isolation of flavonoids from their natural source is a critical first step for detailed characterization. The following is a general workflow based on methods reported for *Dodonaea viscosa*.^{[6][7][8][9]}



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